An In-depth Technical Guide to Boc-L-phenylalaninol: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*(S)-tert-butyl 1-hydroxy-3-phenylpropan-2-ylcarbamate*
CAS No.:	*66605-57-0*
Cat. No.:	*B558234*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of N-tert-butoxycarbonyl-L-phenylalaninol (Boc-L-phenylalaninol), a pivotal chiral building block in modern organic synthesis and medicinal chemistry. The guide delves into its core physical and chemical properties, offering detailed experimental protocols for their characterization. A validated, step-by-step synthesis from L-phenylalanine is presented, emphasizing reaction causality and safety. Furthermore, this document explores the multifaceted applications of Boc-L-phenylalaninol, particularly in peptide synthesis, as a chiral auxiliary, and in the development of therapeutic agents such as protease inhibitors. This guide is intended to be a valuable resource for researchers and professionals in drug discovery and development, providing both foundational knowledge and practical insights.

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Introduction: The Significance of Boc-L-phenylalaninol in Synthetic Chemistry

N-tert-butoxycarbonyl-L-phenylalaninol, commonly referred to as Boc-L-phenylalaninol, is a derivative of the natural amino acid L-phenylalanine. The introduction of the tert-butoxycarbonyl (Boc) protecting group on the amine and the reduction of the carboxylic acid to a primary alcohol transform the simple amino acid into a versatile and highly valuable chiral intermediate. Its structural features, including the stereogenic center, the protected amine, the primary alcohol, and the benzyl side chain, make it an indispensable tool in asymmetric synthesis.

The Boc protecting group offers the advantage of being stable under a wide range of reaction conditions while being readily removable under mild acidic conditions, allowing for orthogonal protection strategies in complex syntheses. This stability and selective deprotection are crucial in multi-step synthetic sequences, such as solid-phase peptide synthesis (SPPS).

This guide will provide an in-depth exploration of the physical properties that define the purity and handling of Boc-L-phenylalaninol, a detailed protocol for its synthesis, and a discussion of its critical role in the synthesis of complex molecules of pharmaceutical interest.

Physicochemical Properties of Boc-L-phenylalaninol

A thorough understanding of the physical and chemical properties of Boc-L-phenylalaninol is fundamental for its effective use in synthesis, ensuring reproducibility and scalability.

General Properties

Property	Value	Source(s)
Chemical Formula	$C_{14}H_{21}NO_3$	
Molecular Weight	251.32 g/mol	
Appearance	White to pale cream crystals or powder	
CAS Number	66605-57-0	

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Thermal Properties

The melting and boiling points are critical indicators of the purity of Boc-L-phenylalaninol.

Property	Value	Source(s)
Melting Point	92.0 - 98.0 °C	
Boiling Point	Not available (decomposes)	

Optical Properties

As a chiral compound, the optical rotation is a key parameter for assessing enantiomeric purity.

Property	Value	Source(s)
Specific Optical Rotation	-27.0 ± 3.0° (c=1 in methanol)	

Solubility Profile

The solubility of Boc-L-phenylalaninol dictates its utility in various reaction and purification solvents.

Solvent	Solubility	Source(s)
Water	Insoluble	
Methanol	Soluble	
Dichloromethane (DCM)	Soluble	
Chloroform	Soluble	
Ethyl Acetate	Soluble	
Dimethyl Sulfoxide (DMSO)	Soluble	

Experimental Protocols for Physical Property Determination

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To ensure the quality and consistency of Boc-L-phenylalaninol, standardized analytical methods are essential.

Synthesis of Boc-L-phenylalaninol from L-Phenylalanine

This two-step procedure provides a reliable method for the preparation of Boc-L-phenylalaninol from the readily available starting material, L-phenylalanine.

Step 1: Synthesis of N-Boc-L-phenylalanine

This step involves the protection of the amino group of L-phenylalanine with a tert-butoxycarbonyl (Boc) group using di-tert-butyl dicarbonate (Boc_2O).

- Materials: L-phenylalanine, Di-tert-butyl dicarbonate (Boc_2O), Sodium hydroxide (NaOH), tert-Butanol, Water, Pentane, Potassium hydrogen sulfate ($KHSO_4$), Diethyl ether, Anhydrous sodium sulfate or magnesium sulfate, Hexane.
- Procedure:
  - In a 4-L, four-necked, round-bottomed flask equipped with a mechanical stirrer, dropping funnel, reflux condenser, and thermometer, dissolve sodium hydroxide (44 g, 1.1 mol) in 1.1 L of water.
  - With stirring, add L-phenylalanine (165.2 g, 1 mol) at ambient temperature, followed by 750 mL of tert-butanol to obtain a clear solution.
  - Add di-tert-butyl dicarbonate (223 g, 1 mol) dropwise over 1 hour. A white precipitate may form.
  - Stir the reaction mixture overnight at room temperature. The pH should be between 7.5 and 8.5.
  - Extract the reaction mixture twice with 250 mL portions of pentane. Extract the combined organic phases three times with 100 mL of saturated aqueous sodium bicarbonate solution.
  - Combine all aqueous layers and acidify to pH 1-1.5 by the careful addition of a solution of potassium hydrogen sulfate (224 g, 1.65 mol) in 1.5 L of water.

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- Extract the turbid mixture with four 400-mL portions of diethyl ether.
- Wash the combined organic layers twice with 200 mL of water, dry over anhydrous sodium sulfate or magnesium sulfate, and filter.
- Remove the solvent under reduced pressure at a bath temperature not exceeding 30°C.
- To the resulting oil, add 150 mL of hexane and allow to stand overnight to induce crystallization.
- Collect the white crystalline solid by filtration, wash with hexane, and dry under reduced pressure to yield N-tert-butoxycarbonyl-L-phenylalanine.

Step 2: Reduction of N-Boc-L-phenylalanine to N-Boc-L-phenylalaninol

This step involves the reduction of the carboxylic acid of N-Boc-L-phenylalanine to a primary alcohol using sodium borohydride.

- Materials: N-Boc-L-phenylalanine, Methanol, Lithium chloride (LiCl), Sodium borohydride ($NaBH_4$), 2N Hydrochloric acid (HCl), 2M Sodium hydroxide (NaOH), Dichloromethane (DCM), Water, Saturated brine, Anhydrous sodium sulfate, Ethyl acetate, n-Heptane.
- Procedure:
  - In a suitable flask under a nitrogen atmosphere, dissolve N-Boc-L-phenylalanine (e.g., 27.9 g) and lithium chloride (8.5 g) in methanol (500 mL) with stirring.
  - Cool the mixture to below 5 °C in an ice-water bath.
  - Add sodium borohydride (7.5 g) portion-wise to the reaction solution.
  - Allow the reaction mixture to warm to room temperature and monitor the reaction by Thin Layer Chromatography (TLC) until the starting material disappears.
  - Cool the reaction mixture to below 5 °C and quench by the dropwise addition of water (15 mL), followed by the dropwise addition of 2N HCl to adjust the pH to 2-3.
  - Evaporate the majority of the solvent under reduced pressure.

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- Adjust the pH of the residue to 9 with 2M NaOH solution.
- Extract the aqueous layer with dichloromethane (3 x 30 mL).
- Wash the combined organic layers with water (30 mL) and saturated brine (30 mL), then dry over anhydrous sodium sulfate.
- Filter and concentrate the filtrate under reduced pressure to obtain a crude oil.
- Recrystallize the crude product from an ethyl acetate/n-heptane mixture (2:1) to yield pure N-Boc-L-phenylalaninol.

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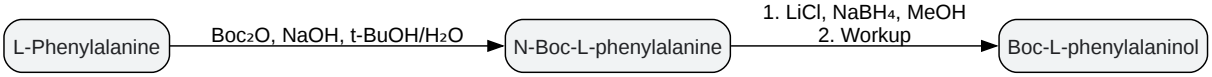

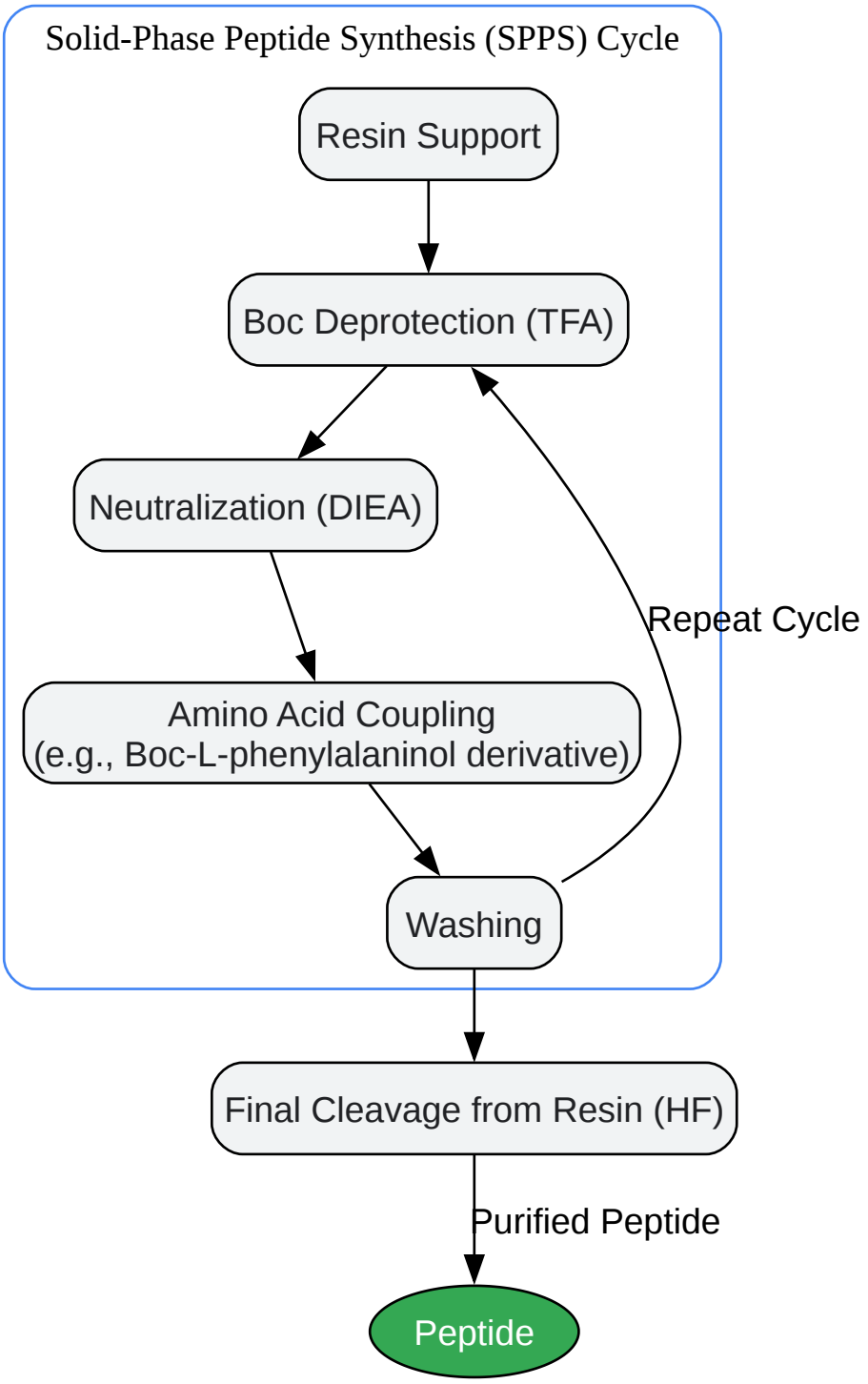

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Caption: General workflow for Boc-based Solid-Phase Peptide Synthesis.

Chiral Auxiliary in Asymmetric Synthesis

Boc-L-phenylalaninol can be used as a chiral auxiliary to control the stereochemistry of reactions such as aldol additions and alkylations. The chiral backbone of the molecule directs the approach of incoming reagents, leading to the formation of one stereoisomer in preference to the other.

Synthesis of Protease Inhibitors

The phenylalaninol scaffold is a common feature in many protease inhibitors, including those targeting HIV protease. Boc-L-phenylalaninol serves as a key starting material for the synthesis of these complex molecules, where the stereochemistry at the benzylic position is often crucial for biological activity.

Safety, Handling, and Storage

- Safety: Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, when handling Boc-L-phenylalaninol. Avoid inhalation of dust and contact with skin and eyes.
- Handling: Handle in a well-ventilated area. In case of contact, flush the affected area with copious amounts of water.
- Storage: Store in a tightly sealed container in a cool, dry place, away from incompatible materials such as strong oxidizing agents.

Conclusion

Boc-L-phenylalaninol is a cornerstone of modern asymmetric synthesis, offering a reliable and versatile platform for the introduction of chirality and functionality into complex molecules. Its well-defined physical properties, accessible synthesis, and broad range of applications, particularly in the synthesis of peptidomimetics and protease inhibitors, underscore its importance in drug discovery and development. This technical guide provides the essential information and practical protocols for researchers to effectively utilize this valuable chiral building block in their synthetic endeavors.

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- Google Patents. (n.d.). CN116730873A - Synthesis method of N-Boc-L-phenylalaninol.
- Acros Organics. (2009). Safety Data Sheet: BOC-L-Phenylalanine.

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